

Technical Guide: Physical Properties of 5-Decanone

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Compound of Interest

Compound Name: 5-Decanone

Cat. No.: B1664179

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Introduction

5-Decanone (CAS No. 820-29-1), a dialkyl ketone, presents as a colorless liquid and is utilized as a solvent and an intermediate in various chemical syntheses.^[1] A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in reaction kinetics, formulation, and safety assessments. This document provides a comprehensive overview of the key physical characteristics of **5-decanone**, supported by detailed experimental methodologies for their determination.

Molecular and Chemical Identity

- IUPAC Name: Decan-5-one
- Synonyms: Butyl pentyl ketone
- Molecular Formula: C₁₀H₂₀O^{[1][2][3]}
- Molecular Weight: 156.27 g/mol ^{[4][5][6][7]}
- Chemical Structure:

Tabulated Physical Properties

The quantitative physical properties of **5-decanone** are summarized in the table below for ease of reference and comparison.

Property	Value	Units
Molecular Weight	156.27	g/mol
Density	0.819 - 0.820 @ 18 °C	g/cm ³
Boiling Point	208.7 - 212 @ 760 mmHg	°C
Melting Point	-9.2	°C
Refractive Index	1.421 - 1.424 @ 20 °C	
Flash Point	67.7	°C
Vapor Pressure	0.021 (calculated)	kPa @ 25°C
LogP (Octanol/Water Partition Coefficient)	3.326	
Water Solubility	Log10WS = -3.29 (calculated)	mol/L

References for table data:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the key physical properties of liquid ketones like **5-decanone**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common microscale technique for this determination.

- Apparatus: Thiele tube or similar heating bath, thermometer, small test tube, capillary tube sealed at one end.
- Procedure:

- A small volume (a few milliliters) of **5-decanone** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube with mineral oil).
- The bath is heated gently. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precise volume, is commonly used for accurate density measurements of liquids.

- Apparatus: Pycnometer, analytical balance, thermometer.
- Procedure:
 - A clean, dry pycnometer is weighed accurately on an analytical balance.
 - The pycnometer is filled with **5-decanone**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
 - The filled pycnometer is weighed again.
 - The temperature of the liquid is recorded.
 - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is sensitive to temperature.

- Apparatus: Abbe refractometer, constant temperature water bath, dropper.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index.
 - The prism of the refractometer is cleaned and dried.
 - A few drops of **5-decanone** are placed on the prism using a dropper.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature, maintained by a circulating water bath.
 - The light source is switched on, and the handwheel is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale. The temperature should always be recorded with the refractive index reading.

Determination of Melting Point

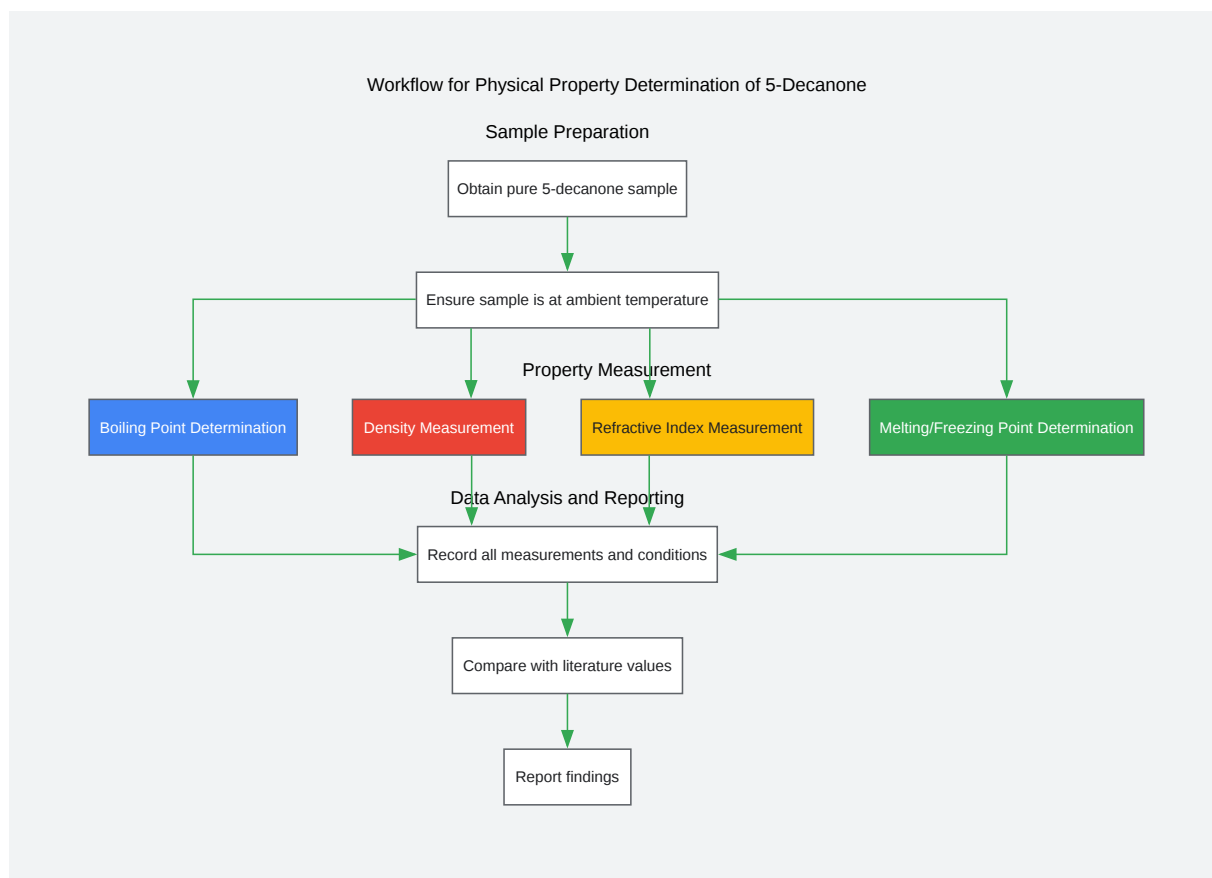
For substances that are solid at or near room temperature, the melting point is a crucial indicator of purity. Since **5-decanone** is a liquid at room temperature, this procedure would be applicable for determining its freezing point.

- Apparatus: Melting point apparatus or a cooling bath, thermometer, small test tube.
- Procedure:
 - A sample of **5-decanone** is placed in a small test tube.
 - The test tube is placed in a cooling bath (e.g., an ice-salt mixture).
 - A thermometer is immersed in the liquid.
 - The sample is stirred gently as it cools.

- The temperature is recorded at regular intervals. The freezing point is the temperature at which the liquid and solid phases are in equilibrium, which is observed as a plateau in the cooling curve. For a pure substance, the melting point and freezing point are the same.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of **5-decanone**.



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Caption: General workflow for determining the physical properties of **5-decanone**.

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Phone: (601) 213-4426

Email: info@benchchem.com